

Measuring the Potency of SHP2 Inhibitor LY6: Application Notes and Protocols

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Compound of Interest

Compound Name: SHP2 inhibitor LY6

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to measuring the half-maximal inhibitory concentration (IC50) of LY6, a potent and selective allosteric inhibitor of the Src homology region 2 domain-containing protein tyrosine phosphatase 2 (SHP2). The provided protocols are intended for researchers in academic and industrial settings engaged in drug discovery and development.

SHP2 is a non-receptor protein tyrosine phosphatase that plays a critical role in various cellular signaling pathways, making it a key target in oncology.[1][2][3] LY6 has been identified as an inhibitor that stabilizes the autoinhibited conformation of SHP2.[4][5] Accurate determination of its IC50 in enzymatic assays is crucial for characterizing its potency and selectivity.

Data Presentation: Potency and Selectivity of LY6

The inhibitory activity of LY6 against SHP2 and the highly related SHP1 phosphatase is summarized below. This data highlights the selectivity of LY6 for SHP2.

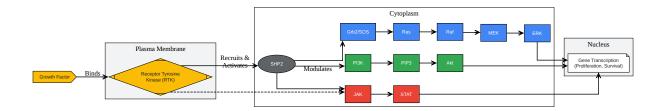


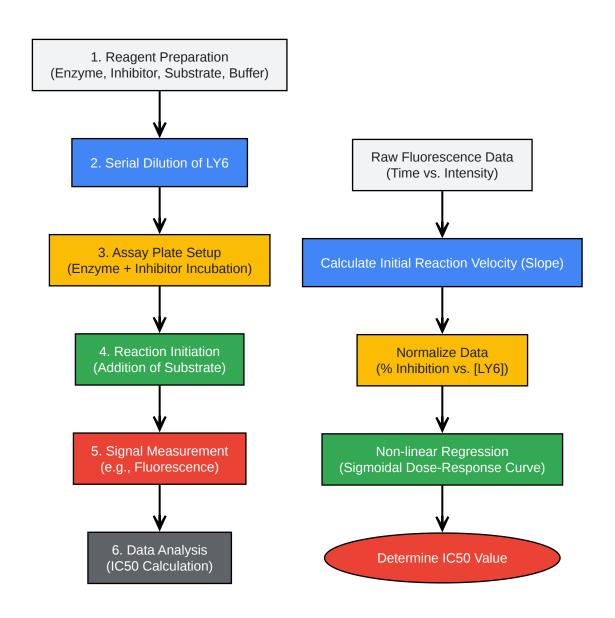
Enzyme	Inhibitor	IC50 (μM)	Selectivity (over SHP1)
SHP2	LY6	9.8[4][6][7]	~7.4-fold
SHP1	LY6	72.7[5]	-
SHP2 (E76K mutant)	LY6	7.67[5]	-

Signaling Pathway of SHP2

SHP2 is a crucial downstream signaling molecule for multiple receptor tyrosine kinases (RTKs). [8] Upon ligand binding and autophosphorylation of the RTK, SHP2 is recruited to the receptor complex via its SH2 domains. This leads to the activation of the Ras/MAPK, PI3K/AKT, and JAK/STAT signaling pathways, which are critical for cell proliferation, differentiation, and survival.[2][9]









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